

Application Notes and Protocols for SAHM1 TFA in Experimental Research

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Compound of Interest

Compound Name: SAHM1 TFA

Cat. No.: B2360431

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, stability, and experimental use of **SAHM1 TFA**, a potent and cell-permeable stapled peptide inhibitor of the Notch signaling pathway. The following protocols and guidelines are designed to assist researchers in utilizing **SAHM1 TFA** effectively in their experiments.

Product Information

- Product Name: **SAHM1 TFA**
- Molecular Formula: $C_{96}H_{163}F_3N_{36}O_{25}S$
- Molecular Weight: 2310.6 g/mol [1]
- Mechanism of Action: SAHM1 is a stabilized alpha-helical peptide that targets the protein-protein interface of the Notch transactivation complex. It competitively inhibits the binding of Mastermind-like 1 (MAML1) to the complex formed by the intracellular domain of Notch (ICN) and the transcription factor CSL (CBF1/RBP-Jk). This prevents the assembly of a functional transcriptional complex, leading to the downregulation of Notch target genes.[1][2]

Solubility and Stability

Proper handling and storage of **SAHM1 TFA** are crucial for maintaining its biological activity. Herein are guidelines based on available data.

Solubility

Quantitative solubility data for **SAHM1 TFA** in all common laboratory solvents is not extensively published. The following table summarizes the available information. It is recommended to perform small-scale solubility tests before preparing large stock solutions.

Solvent	Concentration	Observations	Reference
Water	≤ 1 mg/mL	Soluble	
DMSO	Not specified	Used for in vivo stock solution preparation, suggesting good solubility.	[3]
Ethanol	Not specified	No data available.	
PBS (pH 7.4)	Not specified	No data available, but likely soluble given its water solubility.	

Reconstitution Protocol:

For a 1 mg/mL stock solution in water, add 1 mL of sterile, nuclease-free water to 1 mg of lyophilized **SAHM1 TFA**. Vortex gently to dissolve. For higher concentrations, DMSO is recommended as a starting solvent.

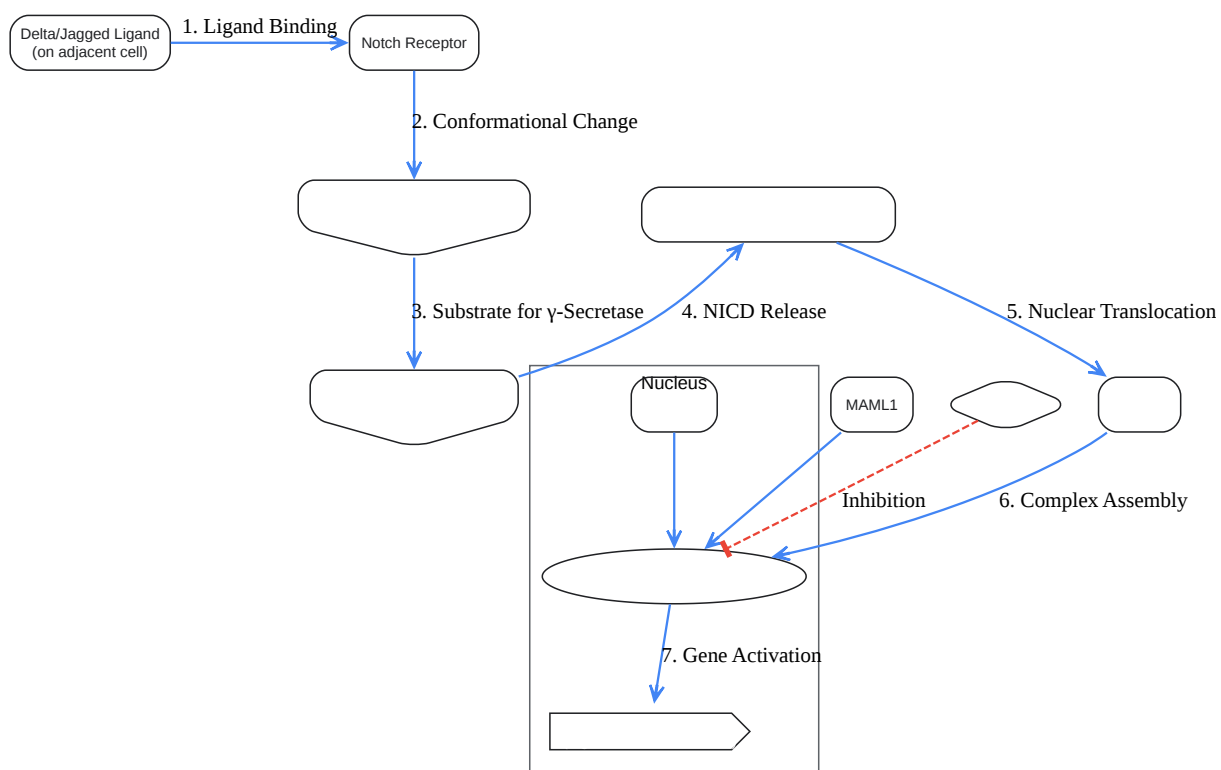
Stability and Storage

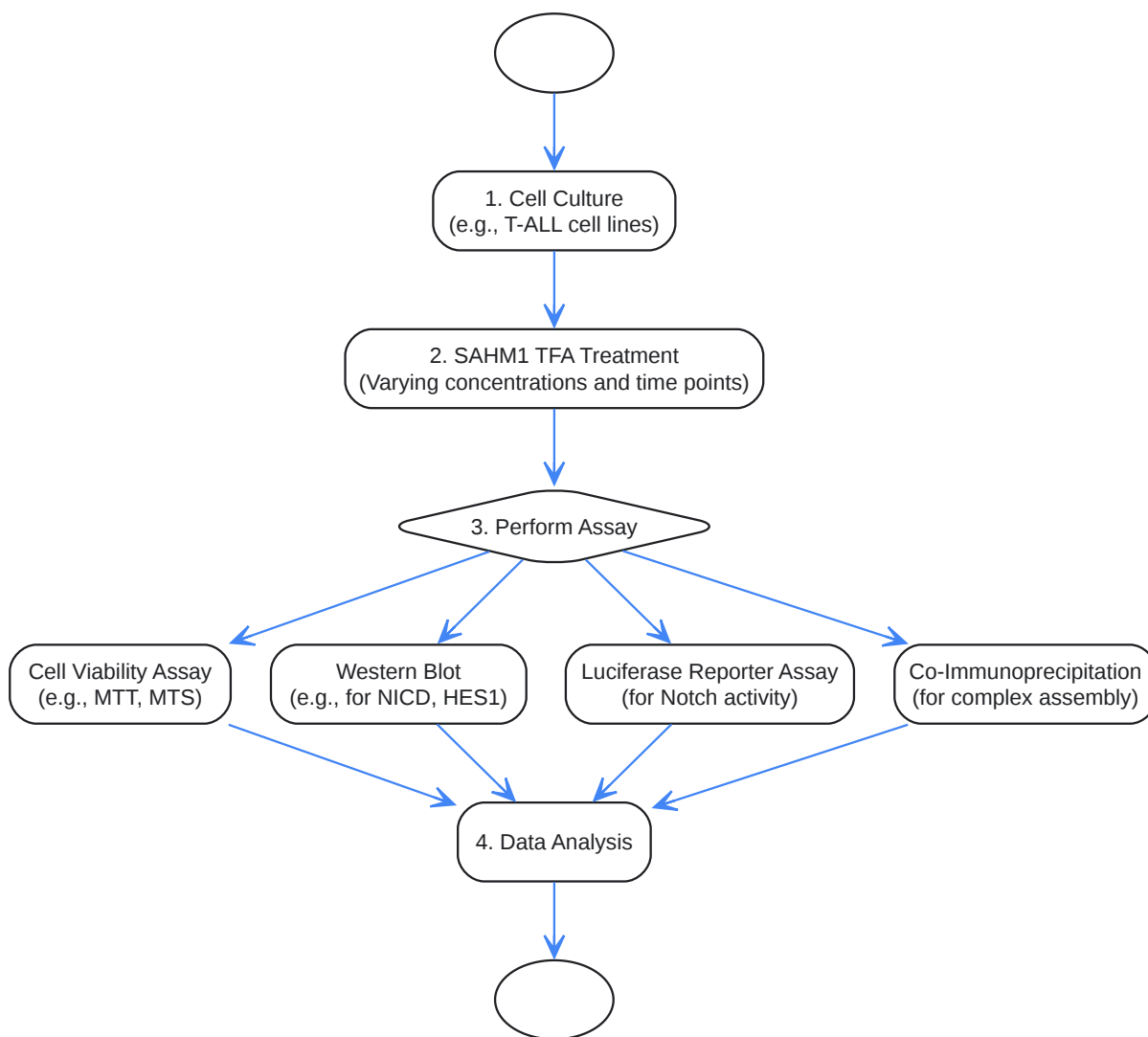
Form	Storage Temperature	Shelf Life	Recommendations	Reference
Lyophilized Powder	-20°C	Up to 6 months	Store in a desiccated environment.	
Stock Solution (in DMSO or water)	-20°C (aliquoted)	Up to 1 month	Avoid repeated freeze-thaw cycles.	[1]

Note on TFA Salt: The trifluoroacetic acid (TFA) salt form of peptides can influence experimental results. In some sensitive applications, exchanging the TFA counter-ion with a more biologically compatible one, such as chloride, may be considered.^[4]

Signaling Pathway

SAHM1 acts as a direct inhibitor of the Notch transcriptional activation complex. The diagram below illustrates its mechanism of action.





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References

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